

dimethylpropiothetin purification recrystallization methods

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Compound Focus: Dimethylpropiothetin

CAS No.: 7314-30-9

Cat. No.: S574715

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DMPT Supplier Specifications

The table below summarizes key physical and chemical attributes of DMPT from commercial suppliers, which are crucial for planning purification processes [1].

Attribute	Specification / Typical Value
Product Name	Dimethylpropiothetin (DMPT)
CAS Number	4337-33-1
Appearance	White crystalline powder
Purity	≥ 98% (as an aquaculture attractant)
Key Application	Potent attractant to increase feed intake in aquaculture

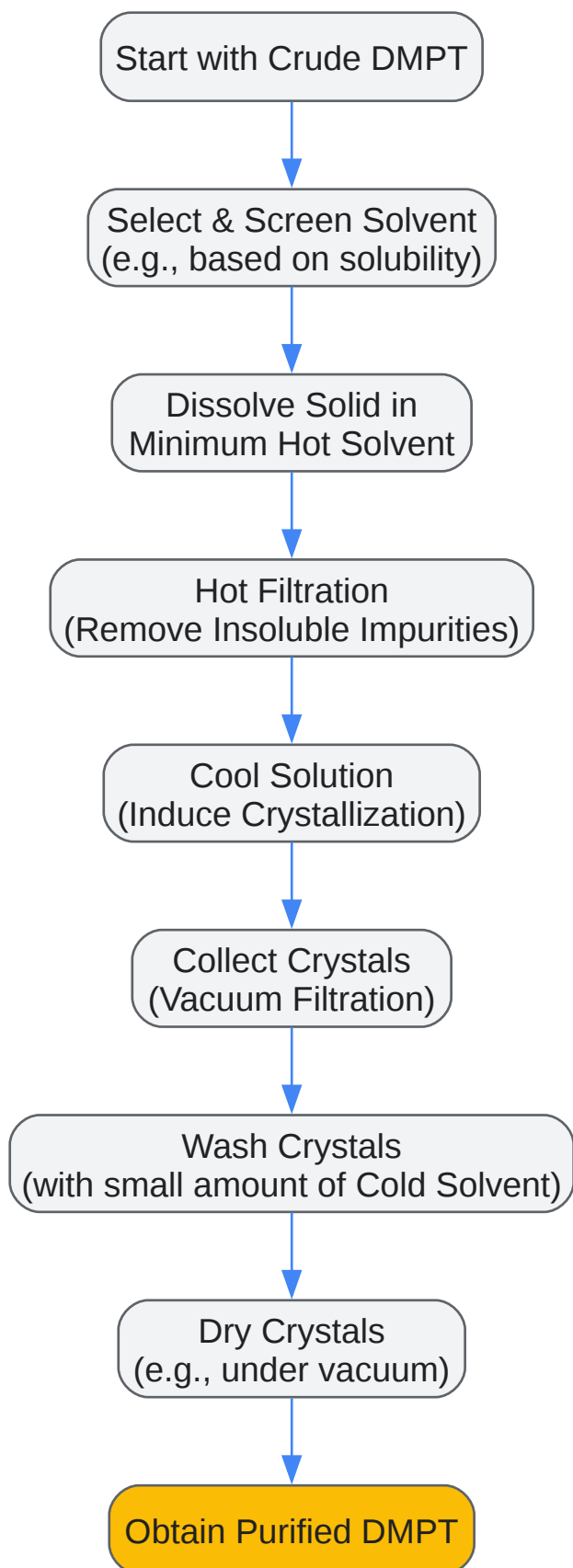
Troubleshooting Common Purification Challenges

Based on general crystallization principles, here are potential issues and solutions you might include in your FAQs.

Problem	Possible Causes	Troubleshooting Steps
Low Product Yield	Solvent too rich or excessive volume; overly rapid cooling.	Concentrate solution; optimize solvent ratio; control cooling rate (e.g., 0.3°C/min) [2].
Poor Crystal Quality	Excessively rapid nucleation; impurities interfering with growth.	Use slow evaporation or seed with existing crystals; re-dissolve and recrystallize with slower cooling.
Oil Formation	Solution supersaturated too quickly, crashing out amorphous solid.	Dissolve oil by warming, then cool slowly with vigorous stirring to induce crystalline formation.
Purity Below 98%	Ineffective separation of crystals from mother liquor; incompatible solvent.	Ensure efficient washing with cold solvent post-filtration; screen for better solvent [3].

General Workflow for Recrystallization

While a DMPT-specific protocol is not available, the following diagram outlines a standard recrystallization workflow. You can adapt this framework once the optimal solvent for DMPT is identified through experimentation.



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Methodology for Solvent Selection and Optimization

Since a definitive solvent for DMPT is not listed, a systematic approach is essential.

- **Solvent Screening:** The most critical step is finding a solvent where DMPT is highly soluble when hot but has limited solubility when cold [3]. You may need to test common laboratory solvents like ethanol, methanol, acetone, or water, and potentially solvent mixtures.
- **Leveraging Computational Prediction:** Recent research highlights the use of **deep learning models** to predict optimal crystallization solvents directly from molecular structures (SMILES notation) [3]. This in-silico method can significantly accelerate the experimental scouting process.
- **Inhibition of Oil Formation:** The presence of specific polymeric excipients (e.g., Polyethylene Glycol, Soluplus) can suppress nucleation and prevent oil formation, helping to direct the process toward stable crystal growth [2]. This might be a valuable additive to test if you encounter this problem.

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References

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